

Developing biomaterials with CYCLO(-SER-SER)

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Compound of Interest

Compound Name: CYCLO(-SER-SER)

CAS No.: 23409-30-5

Cat. No.: B1353298

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Application Note: Engineering Advanced Biomaterials with **CYCLO(-SER-SER)**

Executive Summary

Cyclo(-Ser-Ser) [c(Ser-Ser)], also known as 3,6-bis(hydroxymethyl)-2,5-piperazinedione, represents a distinct class of "polar" diketopiperazines (DKPs). Unlike the widely utilized hydrophobic self-assembling peptides (e.g., Cyclo(-Phe-Phe) or Fmoc-FF), c(Ser-Ser) possesses high water solubility and a compact, rigid heterocyclic core decorated with two primary hydroxyl groups.

This guide moves beyond simple self-assembly, which is thermodynamically unfavorable for native c(Ser-Ser) in aqueous media, and focuses on its potent utility as a rigid, bio-functionalizable crosslinker and a modulator of supramolecular assemblies. We present protocols for synthesizing the core scaffold, functionalizing it for photopolymerization, and employing it to tune the mechanics of peptide hydrogels.

Part 1: The Chemical Logic of Cyclo(-Ser-Ser)

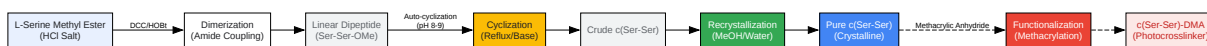
To effectively use c(Ser-Ser), one must understand its structural "personality" compared to other DKPs.

Feature	Cyclo(-Phe-Phe) (cFF)	Cyclo(-Ser-Ser) (cSS)	Impact on Biomaterial Design
Hydropathy	Highly Hydrophobic	Hydrophilic (Polar)	cSS does not spontaneously gel water; requires modification or co-assembly.
Side Chain	Benzyl (Aromatic Stacking)	Hydroxymethyl (-CH ₂ OH)	cSS offers reactive sites for esterification, etherification, or drug conjugation.
H-Bonding	2 Donors / 2 Acceptors	2 Donors / 2 Acceptors + OH	cSS forms tight "lamellar" crystal structures in solid state due to extra H-bonding.
Role	Structural Scaffold	Functional Hub / Crosslinker	Use cSS to add rigidity and hydrophilicity to soft materials.

Part 2: Synthesis & Purification Protocol

Before application, high-purity c(Ser-Ser) must be synthesized. Commercial sources often contain linear impurities that inhibit crystallization.

Workflow Diagram: Synthesis & Functionalization



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Figure 1: Synthetic route from amino acid monomers to functionalized c(Ser-Ser) crosslinkers.

Detailed Protocol

- Dimerization: React Boc-Ser(OBzl)-OH with H-Ser(OBzl)-OMe using standard EDC/HOBt coupling to form the protected linear dipeptide.
- Deprotection & Cyclization:
 - Remove benzyl groups (hydrogenolysis, Pd/C) and Boc groups (TFA).
 - Critical Step: Dissolve the linear dipeptide methyl ester in methanol. Add ammonia or triethylamine to adjust pH to ~8.5. Reflux for 24–48 hours. The intramolecular attack of the N-terminal amine on the C-terminal ester drives cyclization.
- Purification:
 - The c(Ser-Ser) will likely precipitate due to its rigid crystal packing.
 - Filter the white solid.
 - Recrystallization: Dissolve in minimal hot water (80°C) and add methanol dropwise until turbid. Cool slowly to 4°C to grow lamellar crystals.
 - Validation: Mass Spectrometry (ESI+) should show $[M+H]^+ = 175.1$ Da.

Part 3: Application - The "Invisible" Crosslinker

Concept: Native c(Ser-Ser) is too soluble to gel alone. However, by converting its hydroxyl groups into methacrylates, you create a biodegradable, rigid crosslinker (cSS-DMA) that can replace toxic crosslinkers (like glutaraldehyde) or flexible ones (like PEG-DA) in hydrogels.

Protocol: Synthesis of c(Ser-Ser) Dimethacrylate (cSS-DMA)

Reagents:

- Pure c(Ser-Ser) (dried)
- Methacrylic anhydride

- Triethylamine (catalyst)
- Anhydrous DMSO (solvent)

Steps:

- Dissolution: Dissolve 1.74 g (10 mmol) of c(Ser-Ser) in 20 mL anhydrous DMSO under nitrogen.
- Acylation: Add 2.2 eq of triethylamine, followed by dropwise addition of 2.5 eq of methacrylic anhydride.
- Reaction: Stir at 50°C for 24 hours. The hydroxyl groups react to form ester linkages.
- Precipitation: Pour the reaction mixture into cold diethyl ether. The product, cSS-DMA, will precipitate. Wash 3x with ether to remove methacrylic acid byproducts.
- Usage: This product is now a photo-crosslinker.
 - Application: Mix 5% w/v Gelatin Methacryloyl (GelMA) + 1% w/v cSS-DMA + Photoinitiator (LAP).
 - Curing: Expose to 405 nm light for 60 seconds.
 - Result: A hydrogel with enhanced compressive modulus due to the rigid DKP core of the crosslinker.

Part 4: Application - Supramolecular Modulation

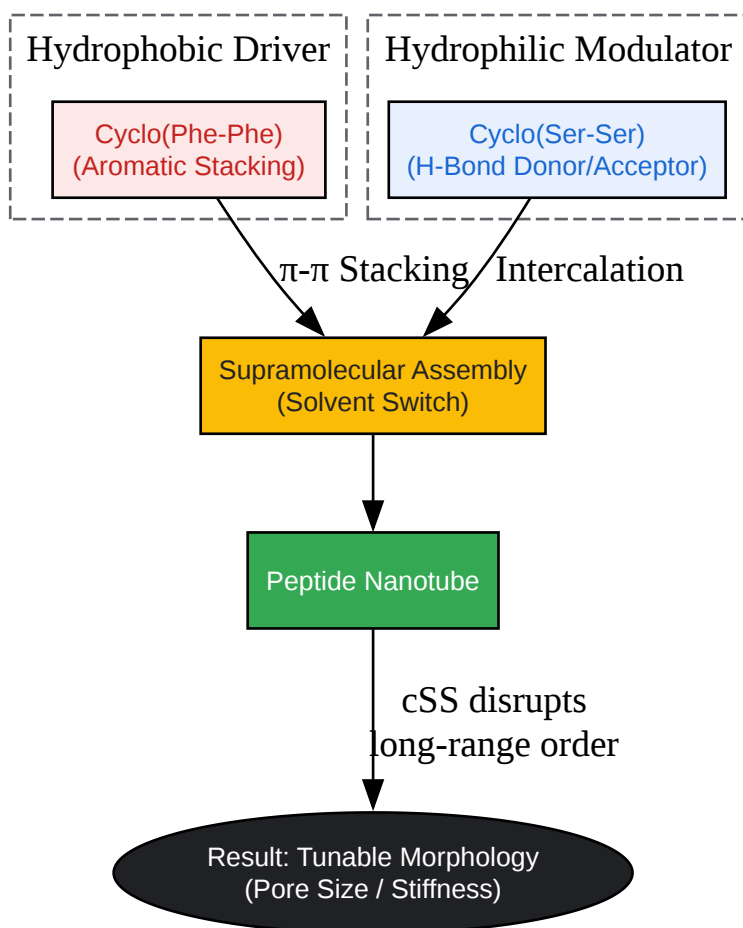
Concept: Instead of chemical modification, use c(Ser-Ser) to "dope" the assembly of hydrophobic peptides. c(Ser-Ser) can intercalate into c(Phe-Phe) assemblies, introducing hydrophilic defects that alter pore size and release kinetics.

Experimental Workflow: Co-Assembly

- Stock Solutions:
 - Solution A: c(Phe-Phe) in HFIP (100 mg/mL).

- Solution B: c(Ser-Ser) in Water (10 mg/mL).
- Mixing (Solvent Switch):
 - Dilute Solution A into water to trigger assembly (final conc. 2 mg/mL).
 - Experimental Condition: Add Solution B into the water phase before adding Solution A.
- Mechanism: The c(Ser-Ser) molecules hydrogen bond with the c(Phe-Phe) beta-sheets, acting as "stoppers" or "spacers" in the nanotube growth.
- Outcome:
 - Pure cFF: Long, entangled nanotubes (opaque rigid gel).
 - 90:10 cFF:cSS: Shorter fibers, more porous network (translucent soft gel).
 - Why? c(Ser-Ser) disrupts the continuous hydrophobic stacking, allowing for tunable rheology.

Mechanism Diagram: Co-Assembly



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Figure 2: Mechanism of c(Ser-Ser) modulation in peptide self-assembly.

Part 5: Characterization Checklist

To validate your c(Ser-Ser) materials, use the following specific markers:

Technique	Target Data	Expected Signal for c(Ser-Ser)
FTIR	Hydrogen Bonding	Amide I (1640–1660 cm^{-1}) and broad OH stretch (3200–3500 cm^{-1}).
XRD	Crystal Packing	Sharp peaks indicating "lamellar" spacing (d-spacing ~5–6 Å) due to ring stacking.
Rheology	Gel Mechanics	For cSS-DMA hydrogels: Storage modulus (G') should increase with cSS concentration.
SEM	Morphology	Pure cSS: Plate-like crystals. Co-assembled: Shortened fibers or spherical aggregates.

References

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Sources

- 1. PubChemLite - 3,6-bis(hydroxymethyl)-2,5-piperazinedione (C6H10N2O4) [pubchemlite.lcsb.uni.lu]
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